

Application Notes and Protocols: EN219-alkyne for Covalent Labeling of RNF114

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Compound of Interest

Compound Name: EN219-alkyne

Cat. No.: B15555075

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of **EN219-alkyne**, a covalent probe for the specific labeling of the E3 ubiquitin ligase RNF114.

Introduction

EN219-alkyne is a powerful chemical probe designed for the covalent modification of RNF114, an E3 ubiquitin ligase that plays a crucial role in protein degradation pathways, including the regulation of the tumor suppressor protein p21.^{[1][2][3][4]} Structurally, **EN219-alkyne** is an alkyne-functionalized derivative of EN219, a moderately selective covalent ligand that targets a nucleophilic cysteine residue (C8) at the N-terminus of RNF114.^[1] The presence of the terminal alkyne group allows for the subsequent attachment of a variety of reporter tags (e.g., fluorophores, biotin) via copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a highly efficient and bioorthogonal "click chemistry" reaction. This two-step labeling strategy enables the visualization, enrichment, and quantitative analysis of RNF114 in complex biological samples.

Mechanism of Action

EN219-alkyne functions as a targeted covalent inhibitor. The parent compound, EN219, has been shown to covalently bind to the N-terminal cysteine (C8) of RNF114 with an IC50 value of 470 nM. This covalent modification inhibits the autoubiquitination of RNF114 and its ability to ubiquitinate its substrate, p21. The alkyne moiety on **EN219-alkyne** serves as a bioorthogonal handle for downstream applications without significantly compromising its reactivity towards RNF114.

Applications

- **Target Engagement Studies:** Confirm and quantify the interaction of potential drug candidates with RNF114 in a cellular context.
- **Protein Abundance and Localization:** Visualize and track RNF114 within cells and tissues using fluorescently tagged **EN219-alkyne**.
- **Proteomic Profiling:** Enrich and identify RNF114 and its interacting partners from cell lysates for subsequent mass spectrometry-based analysis.
- **Drug Discovery:** Screen for and characterize novel inhibitors or modulators of the RNF114 pathway.

Quantitative Data

The following table summarizes the key quantitative parameters associated with EN219 and its alkyne derivative.

Parameter	Value	Target Protein	Cell Line/System	Reference
IC50 of EN219	470 nM	RNF114	In vitro	
Labeling Concentration	50 µM	RNF114	231MFP cells	
Incubation Time	90 minutes	RNF114	231MFP cells	

Experimental Protocols

Protocol 1: In-Cell Covalent Labeling of RNF114 with EN219-alkyne

This protocol describes the covalent labeling of endogenous RNF114 in mammalian cells.

Materials:

- **EN219-alkyne** probe
- Mammalian cell line expressing RNF114 (e.g., 231MFP breast cancer cells)
- Cell culture medium and supplements
- Phosphate-buffered saline (PBS)
- DMSO (cell culture grade)
- Cell scraper or trypsin

Procedure:

- **Cell Culture:** Culture 231MFP cells to approximately 80-90% confluency in a suitable cell culture dish.
- **Probe Preparation:** Prepare a stock solution of **EN219-alkyne** in DMSO. A typical stock concentration is 10 mM.
- **Cell Treatment:**
 - For the experimental sample, dilute the **EN219-alkyne** stock solution in fresh cell culture medium to a final concentration of 50 μ M.
 - For the vehicle control, add an equivalent volume of DMSO to fresh cell culture medium.
 - Aspirate the old medium from the cells and replace it with the medium containing either **EN219-alkyne** or DMSO.
- **Incubation:** Incubate the cells for 90 minutes at 37°C in a CO₂ incubator.

- Cell Harvesting:
 - Aspirate the treatment medium and wash the cells twice with ice-cold PBS.
 - Harvest the cells by scraping in ice-cold PBS or by trypsinization followed by washing with PBS.
 - Centrifuge the cell suspension to pellet the cells.
- Cell Lysis: Resuspend the cell pellet in a suitable lysis buffer (e.g., RIPA buffer with protease inhibitors) and lyse the cells by sonication on ice.
- Protein Quantification: Determine the protein concentration of the cell lysate using a standard protein assay (e.g., BCA assay).
- Proceed to Protocol 2 for click chemistry conjugation.

Protocol 2: Click Chemistry Reaction for Reporter Tag Conjugation

This protocol outlines the copper-catalyzed azide-alkyne cycloaddition (CuAAC) to attach a reporter molecule to the alkyne-labeled RNF114. This example uses biotin picolylazide for subsequent affinity purification.

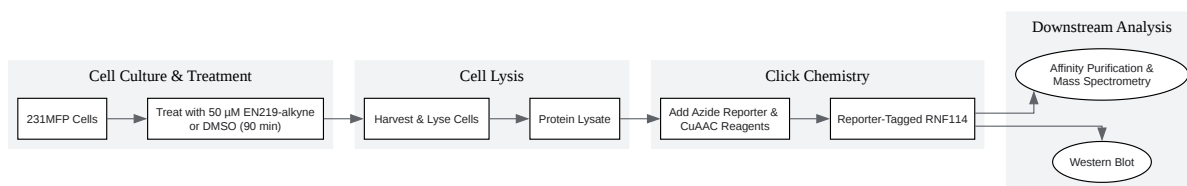
Materials:

- Aliquot of cell lysate containing **EN219-alkyne** labeled protein (from Protocol 1)
- Biotin picolylazide (or other azide-containing reporter)
- Tris(2-carboxyethyl)phosphine (TCEP) solution (50 mM)
- Tris[(1-benzyl-1H-1,2,3-triazol-4-yl)methyl]amine (TBTA) solution (5 mM in butanol:DMSO 4:1)
- Copper(II) sulfate (CuSO₄) solution (50 mM)

Procedure:

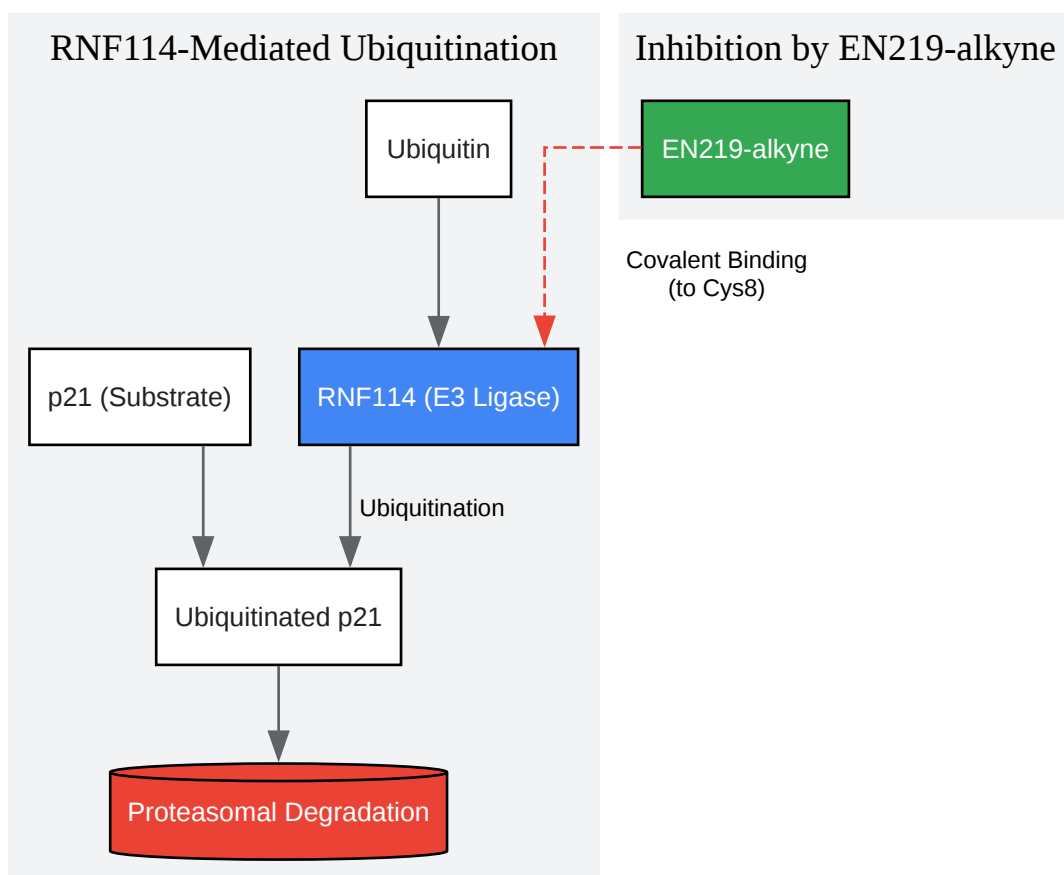
- **Sample Preparation:** In a microcentrifuge tube, aliquot 1 mg of protein lysate in a volume of 500 μ L.
- **Addition of Azide Reporter:** Add 10 μ L of a 5 mM stock solution of biotin picolylazide to the lysate.
- **Preparation of Click Reaction Mix:** Prepare the click reaction mix by combining the following reagents in the specified ratio:
 - 3 parts TBTA solution
 - 1 part CuSO_4 solution
 - 1 part TCEP solution
- **Initiation of Click Reaction:** Add 50 μ L of the freshly prepared click reaction mix to the lysate sample.
- **Incubation:** Gently vortex the reaction mixture and incubate at room temperature for 1 hour.
- **Sample Preparation for Downstream Analysis:** The biotin-labeled protein is now ready for downstream applications such as:
 - **Western Blotting:** Add SDS-PAGE loading buffer, boil, and proceed with western blot analysis using an anti-biotin antibody or streptavidin-HRP.
 - **Affinity Purification:** Proceed with streptavidin bead-based enrichment of the biotin-labeled RNF114.

Diagrams



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Caption: Experimental workflow for **EN219-alkyne** labeling.



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Caption: RNF114 signaling and inhibition by **EN219-alkyne**.

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